

Essential Safety and Operational Guide for 1-Butyl-4-nitrobenzene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Butyl-4-nitrobenzene

CAS No.: 20651-75-6

Cat. No.: B1266289

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This guide provides immediate, essential safety and logistical information for handling **1-Butyl-4-nitrobenzene** (CAS No. 20651-75-6). The following procedures are designed for researchers, scientists, and drug development professionals to ensure laboratory safety and proper chemical management.

Chemical and Physical Properties

A summary of the key quantitative data for **1-Butyl-4-nitrobenzene** is presented below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1][2]
Molecular Weight	179.22 g/mol	[1][3]
Appearance	Light yellow to Amber to Dark green clear liquid	[2][4]
Boiling Point	136 °C at 10 mmHg	[4]
Specific Gravity (20/20)	1.06	[4]
Refractive Index	1.53	[4]
Storage Temperature	Room Temperature (Recommended <15°C in a cool, dark place)	[4]

Operational Plan: From Receipt to Disposal

This section outlines the standard operating procedures for the safe handling of **1-Butyl-4-nitrobenzene**.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any signs of damage or leakage.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, reducing agents, acids, and bases.[5] The recommended storage temperature is below 15°C in a dark place.[4] Keep the container tightly closed.[5]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: All handling procedures should be conducted in a chemical fume hood to minimize inhalation of vapors.[5] Ensure that eyewash stations and safety showers are readily accessible.[5][6]
- Personal Protective Equipment: The following PPE must be worn at all times when handling **1-Butyl-4-nitrobenzene**:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[6\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., Butyl rubber, Viton®).
[\[6\]](#) Gloves must be inspected before use and disposed of properly after handling.
- Body Protection: A lab coat or a chemical-resistant suit is required to prevent skin contact.
[\[6\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of exceeding exposure limits, use a NIOSH/MSHA-approved respirator with appropriate cartridges.[\[5\]](#)[\[6\]](#)

Experimental Procedures

- Preparation: Before starting any work, ensure all PPE is correctly worn and emergency equipment is accessible.
- Dispensing: Use appropriate tools, such as a pipette or a syringe, for transferring the liquid to minimize aerosol generation. Avoid direct contact with skin and eyes.
- Heating: If heating is required, use a well-controlled heating mantle or water bath. Avoid open flames.
- Post-Experiment: After completion of work, decontaminate all equipment and work surfaces.

Disposal Plan

- Waste Collection: Collect all waste containing **1-Butyl-4-nitrobenzene** in a designated, properly labeled, and sealed container. Do not mix with other waste streams unless compatibility is known.
- Disposal: Dispose of the chemical waste through a licensed hazardous waste disposal company.[\[5\]](#)[\[7\]](#) Do not pour down the drain.[\[3\]](#) Contaminated packaging should be handled in the same manner as the substance itself.[\[7\]](#)

Contingency Plan: Spills and Exposure

Accidental Spills

- Evacuation: Evacuate all personnel from the immediate spill area.

- Ventilation: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the chemical with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[3]
- Personal Protection: Do not attempt to clean up a large spill without appropriate respiratory protection and protective clothing.

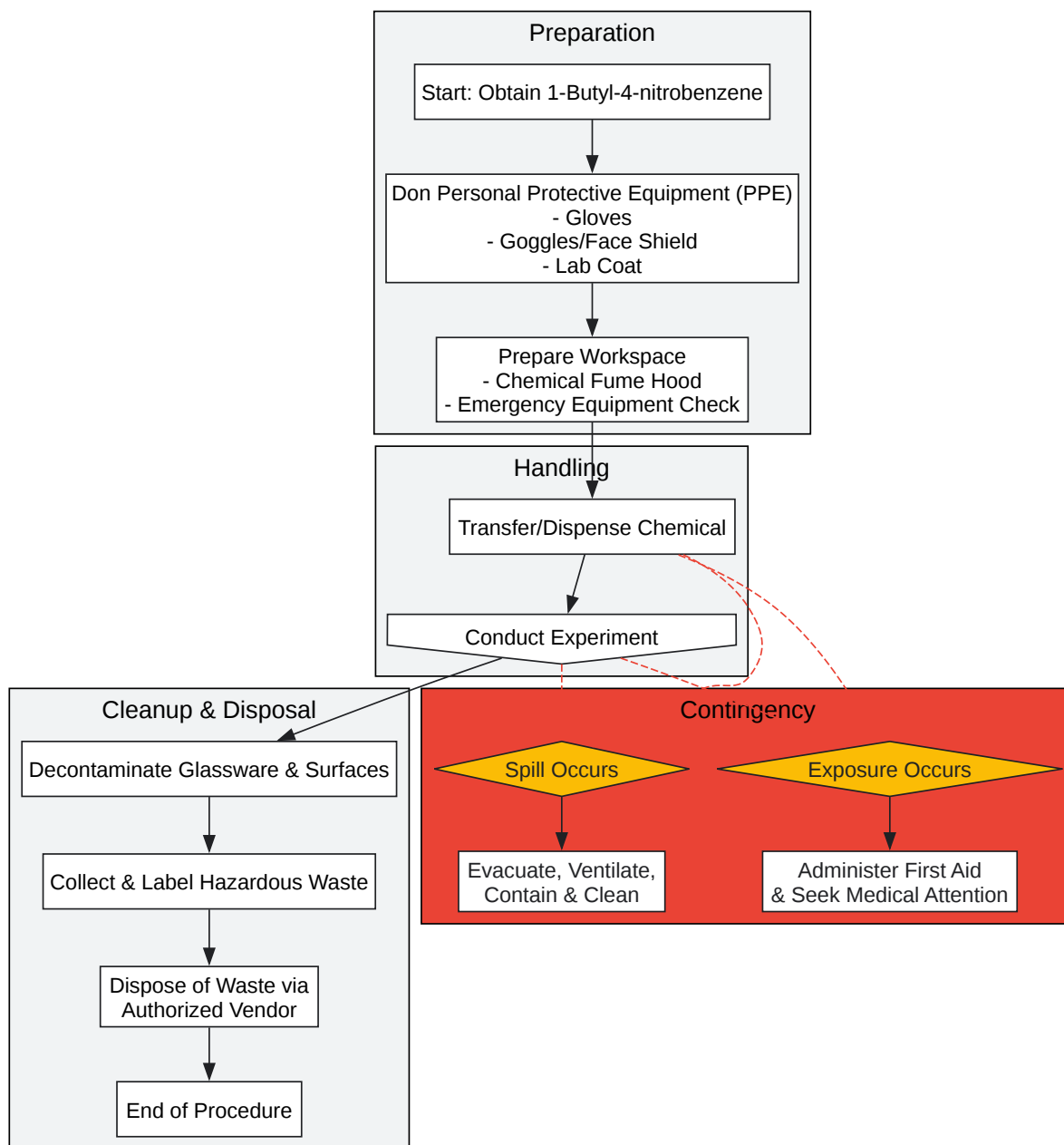
Personnel Exposure

- Inhalation: Move the affected person to fresh air immediately.[3] If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing.[3] Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[3] Seek medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[3] Rinse the mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key decision points and safety procedures for handling **1-Butyl-4-nitrobenzene**.

Workflow for Safe Handling of 1-Butyl-4-nitrobenzene

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **1-Butyl-4-nitrobenzene**.

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References

- 1. 1-Butyl-4-nitrobenzene | C₁₀H₁₃NO₂ | CID 88632 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 1-Butyl-4-nitrobenzene | 20651-75-6 | TCI Deutschland GmbH [tcichemicals.com]
- 5. fishersci.com [fishersci.com]
- 6. nj.gov [nj.gov]
- 7. carlroth.com:443 [carlroth.com:443]
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